

physicochemical properties of Chroman-4-carboxylic Acid

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Compound of Interest

Compound Name: *Chroman-4-carboxylic Acid*

CAS No.: 20426-80-6

Cat. No.: B3024662

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An In-Depth Technical Guide to the Physicochemical Properties of **Chroman-4-carboxylic Acid**

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Introduction

Chroman-4-carboxylic acid (CAS No. 20426-80-6) is a heterocyclic organic compound featuring a chroman core functionalized with a carboxylic acid group at the 4-position. The chroman scaffold, a fusion of a benzene ring and a dihydropyran ring, is a privileged structure in medicinal chemistry, forming the backbone of numerous bioactive natural products and synthetic compounds.[1][2] Understanding the fundamental physicochemical properties of derivatives like **Chroman-4-carboxylic acid** is paramount for researchers in drug discovery, materials science, and synthetic chemistry. These properties govern the compound's solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its reactivity and suitability for various synthetic transformations.

This guide provides a comprehensive analysis of the core physicochemical characteristics of **Chroman-4-carboxylic acid**, blending established data with predictive insights based on its structure. It is designed to serve as a practical resource for scientists, offering not only quantitative data but also the underlying principles and detailed experimental protocols for their validation.

Caption: Structure and Identifiers of **Chroman-4-carboxylic Acid**.

Core Physicochemical Properties: A Quantitative Overview

The following table summarizes the key physicochemical data available for **Chroman-4-carboxylic Acid**. These values are foundational for predicting its behavior in both biological and chemical systems.

Property	Value	Source(s)
Appearance	White to off-white / yellow crystalline solid	[3][4]
Melting Point	90.0 - 91.5 °C	[4]
Boiling Point	334.4 ± 41.0 °C (Predicted)	[4]
Water Solubility	~2 g/L (at 25 °C)	[3]
pKa (Acid Dissociation)	3.97 ± 0.20 (Predicted)	[3][4]
Storage Conditions	2 - 8 °C, Sealed in a dry environment	[3][5]

Detailed Analysis of Physicochemical Parameters Acidity and pKa

The predicted pKa of approximately 3.97 places **Chroman-4-carboxylic acid** in the category of a moderately strong organic acid, comparable to benzoic acid (pKa ≈ 4.2).[3][4] This acidity is a direct consequence of the carboxyl functional group. The stability of the resulting carboxylate anion through resonance is the primary driver of proton dissociation. The pKa

value is critical as it dictates the ionization state of the molecule at a given pH. In biological systems (pH \approx 7.4), the compound will exist almost exclusively in its deprotonated, carboxylate form, which significantly influences its solubility, membrane permeability, and interaction with biological targets.

Solubility Profile

Chroman-4-carboxylic acid exhibits a dualistic solubility nature. Its water solubility is reported as low (\sim 2 g/L), a characteristic stemming from the large, non-polar chroman ring system which dominates the molecule's surface area.[3] However, the presence of the polar carboxylic acid group allows for hydrogen bonding with water, preventing it from being entirely insoluble.

- **Aqueous Solubility:** As dictated by its pKa, solubility in aqueous media is highly pH-dependent. In basic solutions (pH $>$ 5), where the carboxylic acid is deprotonated to the more polar carboxylate salt, a significant increase in aqueous solubility is expected. Conversely, in acidic solutions (pH $<$ 3), solubility will be minimal.
- **Organic Solubility:** The compound is expected to be soluble in polar organic solvents such as alcohols (methanol, ethanol), ethers (THF), and acetone, which can engage in hydrogen bonding with the carboxylic acid group. Solubility in non-polar solvents like hexane is predicted to be very low.

Thermal Properties: Melting and Boiling Points

The compound is a crystalline solid at room temperature with a sharp melting point of 90.0-91.5 °C.[4] This relatively high melting point for a molecule of its size is indicative of strong intermolecular forces, specifically the hydrogen bonding between the carboxylic acid groups of adjacent molecules, which form stable dimers in the solid state.

The predicted boiling point is high (334.4 °C), which is also a consequence of strong intermolecular hydrogen bonding.[4] Experimental determination of the boiling point should be approached with caution, as thermal decomposition can often occur at such elevated temperatures for complex organic acids.

Predicted Spectral Characteristics

While experimentally derived spectra for **Chroman-4-carboxylic acid** are not readily available in public databases, its spectral characteristics can be reliably predicted based on its constituent functional groups and data from analogous structures like chroman-4-one.[\[6\]](#)[\[7\]](#)[\[8\]](#)

¹H NMR Spectroscopy

- Carboxylic Acid Proton (-COOH): A highly deshielded, broad singlet is expected in the range of 10-13 ppm.[\[9\]](#)[\[10\]](#) This signal's broadness is due to hydrogen exchange and its downfield shift is characteristic of acidic protons.
- Aromatic Protons (Ar-H): The four protons on the benzene ring will appear in the aromatic region, approximately 6.8-7.9 ppm. Their specific shifts and coupling patterns will depend on their position relative to the fused ring oxygen and the C4 substituent.
- Aliphatic Protons (Chroman Ring):
 - -CH(COOH)- (Position 4): A multiplet (likely a triplet or doublet of doublets) is expected around 3.5-4.0 ppm.
 - -CH₂-O- (Position 2): A multiplet is expected further downfield in the aliphatic region, likely around 4.2-4.6 ppm, due to the deshielding effect of the adjacent oxygen atom.[\[11\]](#)
 - -CH₂- (Position 3): A complex multiplet is expected around 2.0-2.8 ppm.[\[11\]](#)

¹³C NMR Spectroscopy

- Carbonyl Carbon (-COOH): A signal in the downfield region of 170-185 ppm is characteristic of a carboxylic acid carbon.[\[10\]](#)[\[12\]](#)
- Aromatic Carbons: Six signals are expected between 115-160 ppm. The carbon attached to the ether oxygen (C8a) will be the most downfield in this group.
- Aliphatic Carbons:
 - -CH(COOH)- (C4): Expected around 40-50 ppm.
 - -CH₂-O- (C2): Expected around 60-70 ppm.[\[6\]](#)

- -CH₂- (C3): Expected around 25-35 ppm.[6]

Infrared (IR) Spectroscopy

The IR spectrum is expected to be dominated by the carboxylic acid functional group:

- O-H Stretch: A very broad, strong absorption band from 2500 cm⁻¹ to 3300 cm⁻¹, characteristic of the hydrogen-bonded O-H in a carboxylic acid dimer.[13][14] This band typically overlaps with the C-H stretching frequencies.
- C=O Stretch: A sharp, very strong absorption band between 1700-1725 cm⁻¹. [13]
- C-O Stretch: A medium intensity band in the 1210-1320 cm⁻¹ region.[14]

Mass Spectrometry

- Molecular Ion (M⁺): The electron impact (EI) mass spectrum should show a molecular ion peak at m/z = 178, corresponding to the molecular weight.
- Key Fragments: A characteristic fragmentation pattern for carboxylic acids involves the loss of the hydroxyl group (-OH, 17 amu) and the carboxyl group (-COOH, 45 amu).[15] Fragmentation of the chroman ring is also expected.

Experimental Protocols & Workflows

The following section details standardized laboratory procedures for the validation of key physicochemical properties. The causality behind experimental choices is emphasized to ensure methodological robustness.

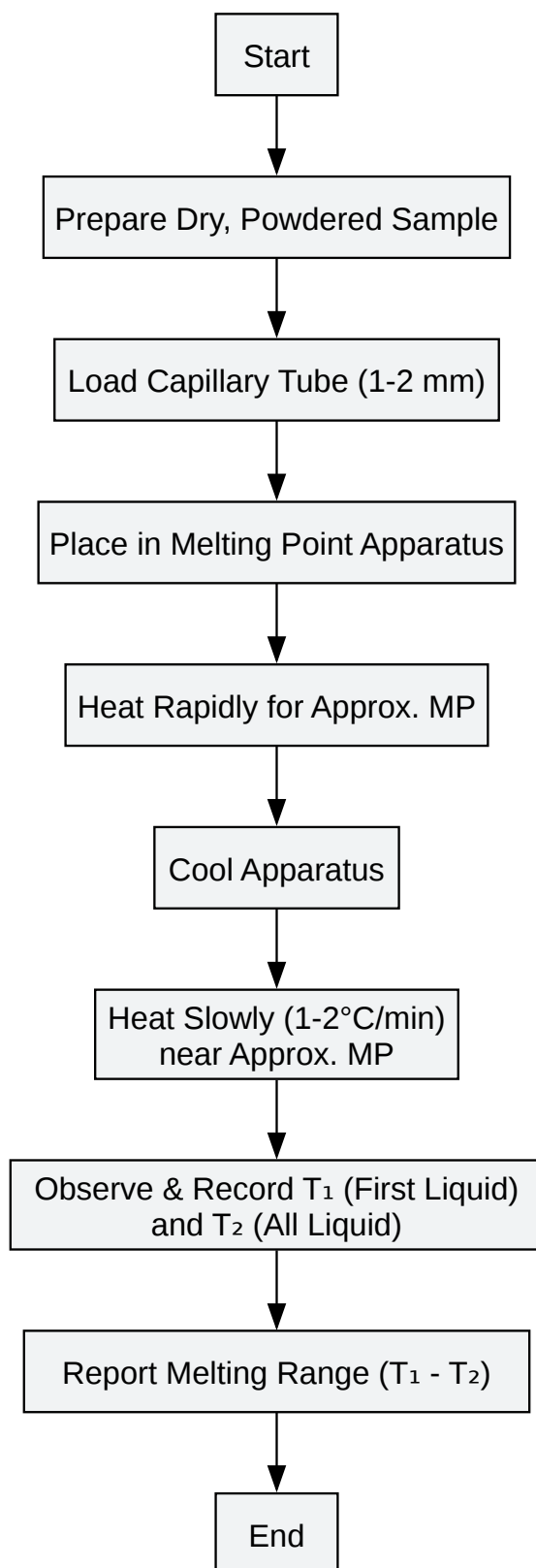
Protocol 1: Determination of Melting Point

The melting point provides a quick, reliable indicator of purity. Impurities typically depress and broaden the melting range.

Methodology:

- Sample Preparation: Finely powder a small amount (2-3 mg) of dry **Chroman-4-carboxylic acid**.

- **Capillary Loading:** Pack the powdered sample into a capillary tube to a height of 1-2 mm by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** Place the loaded capillary into a calibrated melting point apparatus.
- **Rapid Determination (Optional):** Heat the sample rapidly to get an approximate melting temperature. This saves time in the subsequent accurate determination.
- **Accurate Determination:** Allow the apparatus to cool. Using a fresh sample, heat rapidly to within 15-20 °C of the approximate melting point.
- **Measurement:** Decrease the heating rate to 1-2 °C per minute. Record the temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2).
- **Reporting:** The melting point is reported as the range $T_1 - T_2$. For a pure sample, this range should be narrow (0.5-1.0 °C).



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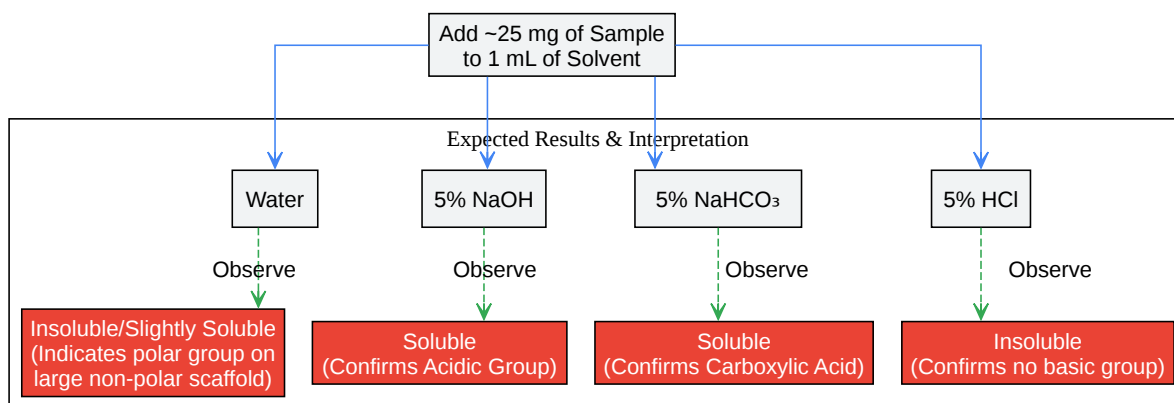
Caption: Workflow for Melting Point Determination.

Protocol 2: Determination of Solubility Classification

This systematic approach classifies the compound based on its solubility in a series of solvents, providing strong inferences about its functional groups.

Methodology:

- **Solvent Array:** Prepare test tubes containing 1 mL of the following solvents: Water, 5% NaOH (aq), 5% NaHCO₃ (aq), 5% HCl (aq), and a representative organic solvent like Ethanol.
- **Sample Addition:** To each test tube, add approximately 20-30 mg of **Chroman-4-carboxylic acid**.
- **Observation:** Vigorously shake each tube for 10-20 seconds. Observe and record whether the compound is soluble, partially soluble, or insoluble.
- **Analysis of Results:**
 - **Water:** Expect low solubility.
 - **5% NaOH & 5% NaHCO₃:** Expect solubility. Dissolution in NaOH indicates an acidic functional group. Dissolution in the weaker base, NaHCO₃, specifically indicates a carboxylic acid, which is strong enough to be deprotonated by bicarbonate.
 - **5% HCl:** Expect insolubility, as the compound lacks a basic functional group like an amine.
 - **Ethanol:** Expect solubility due to the solvent's ability to act as both a hydrogen bond donor and acceptor.



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Caption: Logical Flow for Solubility Classification.

Protocol 3: Determination of pKa via Potentiometric Titration

This is a high-precision technique to experimentally determine the acid dissociation constant.

Methodology:

- **Solution Preparation:** Accurately weigh a sample of **Chroman-4-carboxylic acid** and dissolve it in a known volume of deionized, carbonate-free water. A co-solvent like ethanol may be required if aqueous solubility is too low.
- **Apparatus Setup:** Calibrate a pH meter using standard buffer solutions (e.g., pH 4.00, 7.00, 10.00). Place the pH electrode and a magnetic stir bar into the sample solution.
- **Titration:** Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), adding the titrant in small, precise increments.
- **Data Collection:** Record the pH of the solution after each addition of titrant.

- **Data Analysis:** Plot the pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
- **pKa Determination:** The pKa is the pH at the half-equivalence point—the point at which half of the volume of NaOH required to reach the equivalence point (the steepest part of the curve) has been added.

Safety and Handling

Based on available data, **Chroman-4-carboxylic acid** should be handled with standard laboratory precautions.

- **Hazards:** Classified as an irritant. Causes skin and serious eye irritation. May cause respiratory irritation. Harmful if swallowed.[4][16]
- **Personal Protective Equipment (PPE):** Wear safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Avoid breathing dust. Handle in a well-ventilated area or a fume hood.
- **Storage:** Store in a tightly sealed container in a cool, dry place (recommended 2-8 °C).[3][5]

Conclusion

Chroman-4-carboxylic acid is a moderately strong organic acid with low water solubility and a distinct thermal profile characteristic of a hydrogen-bonded crystalline solid. Its physicochemical properties, summarized and detailed in this guide, are dictated by the interplay between its non-polar chroman core and its polar carboxylic acid functional group. The provided data and experimental protocols offer a robust framework for researchers to effectively utilize, characterize, and validate this compound in their work, ultimately facilitating advancements in the fields of medicinal and synthetic chemistry.

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